molecular weight and formula of 3-Chloro-4-methylbenzamide

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Compound of Interest

Compound Name:	*3-Chloro-4-methylbenzamide*
CAS No.:	*24377-95-5*
Cat. No.:	*B1621129*

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Technical Monograph: 3-Chloro-4-methylbenzamide

Identity, Synthesis, and Pharmaceutical Utility of a Halogenated Toluamide Scaffold

Executive Summary

3-Chloro-4-methylbenzamide (CAS: 24377-95-5) represents a critical structural motif in medicinal chemistry, serving as a versatile intermediate for the synthesis of bioactive small molecules.[1][2][3][4][5] Characterized by a halogenated toluene core, this compound offers a strategic balance of lipophilicity and steric bulk, making it a valuable fragment in Fragment-Based Drug Discovery (FBDD).[1][2][4][5] This technical guide provides a comprehensive analysis of its physicochemical identity, validated synthetic protocols, and analytical characterization, designed specifically for drug development professionals requiring rigorous data integrity.[2][4][5]

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Part 1: Physicochemical Identity & Structural Analysis[1][2][4][5]

Core Identity Data

The precise identification of **3-Chloro-4-methylbenzamide** requires distinction from its structural isomers (e.g., N-methylbenzamide derivatives).[1][2][4][5][6] The methyl group is located at the para position relative to the amide, while the chlorine occupies the meta position.[1][2][4][5]

Parameter	Specification	Technical Note
IUPAC Name	3-Chloro-4-methylbenzamide	Preferred over "3-chloro-p-toluamide" for clarity.[1][2][4][5]
CAS Registry Number	24377-95-5	Critical: Do not confuse with 3-chloro-N-methylbenzamide (CAS 18370-10-0).[1][2][4]
Molecular Formula	C_8H_8ClNO	Carbon (56.6%), Hydrogen (4.7%), Chlorine (20.9%), Nitrogen (8.2%).[2][4][5]
Molecular Weight	169.61 g/mol	Ideal range for FBDD (Rule of 3 compliant).[1][2][4]
Monoisotopic Mass	169.0294 Da	Based on ^{35}Cl.[1][2][4][5]
Melting Point	148–150 °C	Crystalline solid.[1][2][4][5] Sharp range indicates high purity.[1][4][7]
LogP (Predicted)	~2.5	Moderate lipophilicity; suitable for CNS-active scaffolds.[1][2][4][5]
H-Bond Donors/Acceptors	1 / 1	Primary amide functionality.[1][2][4][5][8]

Structural Significance in Drug Design

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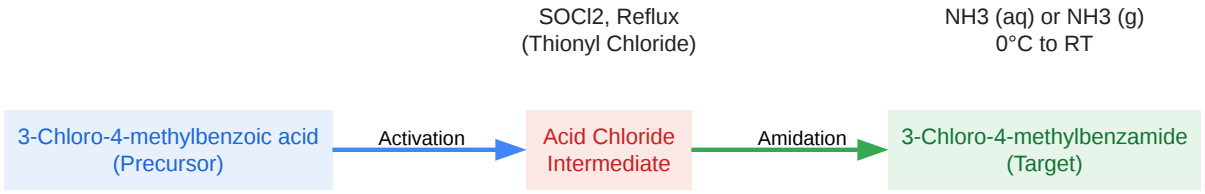
The 3-chloro-4-methyl substitution pattern imparts specific electronic and steric properties:

- Metabolic Stability: The chlorine atom at the meta position blocks metabolic oxidation at a typically vulnerable site on the phenyl ring.[1][2][4][5]
- Sigma-Hole Interactions: The chlorine atom can participate in halogen bonding with carbonyl backbone residues in protein binding pockets.[1][2][4][5]
- Orthogonal Functionalization: The primary amide (-$CONH_2$) serves as a precursor for dehydration to nitriles or Hofmann rearrangement to anilines.[1][2][4][5]

Part 2: Synthetic Pathways (Process Chemistry)

To ensure high yield and purity, the conversion of 3-chloro-4-methylbenzoic acid to the amide via an acid chloride intermediate is the industry-standard protocol.[1][2][4][5] This method avoids the harsh conditions of nitrile hydrolysis.[1][4]

Synthesis Workflow Diagram



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Caption: Two-step synthesis via acyl chloride activation. This route minimizes side-product formation compared to direct condensation.[1][2][4]

Detailed Experimental Protocol

Objective: Synthesis of **3-Chloro-4-methylbenzamide** on a 10g scale.

Step 1: Activation (Acid Chloride Formation)[1][2][4][5]

- Charge: In a dry 250 mL round-bottom flask equipped with a reflux condenser and drying tube ($CaCl_2$), place 10.0 g (58.6 mmol) of 3-chloro-4-methylbenzoic acid.

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- Solvent/Reagent: Add 30 mL of thionyl chloride ($SOCl_2$) carefully. Caution: SO_2 and HCl gas evolution.[1][2][4]
- Catalysis: Add 2 drops of dry DMF to catalyze the Vilsmeier-Haack type mechanism.
- Reaction: Reflux the mixture at 75-80°C for 3 hours until the solution becomes clear and gas evolution ceases.
- Workup: Remove excess $SOCl_2$ under reduced pressure (rotary evaporator) to yield the crude acid chloride as a yellow oil.

Step 2: Amidation

- Preparation: Dissolve the crude acid chloride in 20 mL of anhydrous dichloromethane (DCM).
- Addition: Cool 50 mL of concentrated aqueous ammonia (28%) to 0°C in an Erlenmeyer flask.
- Reaction: Dropwise add the DCM solution to the stirring ammonia over 20 minutes. A white precipitate will form immediately.[1][4]
- Completion: Allow the mixture to warm to room temperature and stir for 1 hour.
- Isolation: Filter the solid precipitate. Wash with cold water (3 x 20 mL) to remove ammonium chloride salts, then wash with cold hexane (20 mL).[1][2][4]
- Purification: Recrystallize from ethanol/water (1:1) to obtain white needles.[1][4]
- Yield Expectation: 85–92%.

Part 3: Analytical Characterization[1][2][4]

Validating the identity of **3-Chloro-4-methylbenzamide** requires confirming the substitution pattern (NMR) and the halogen presence (MS).[1][2][4][5]

Mass Spectrometry (Isotope Pattern)

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The presence of a single chlorine atom creates a distinct isotopic signature due to the natural abundance of ^{35}Cl (75.7%) and ^{37}Cl (24.2%).[1][2][4][5]

- Molecular Ion (M^+): m/z 169 (100% relative abundance)[1][2][4]
- Isotope Peak (M+2): m/z 171 (~32% relative abundance)[1][2][4][5]
- Fragmentation: Loss of $-NH_2$ (M-16) and $-CONH_2$ (M-44) are characteristic of primary benzamides.[1][2][4][5]

Nuclear Magnetic Resonance (^{1}H-NMR)

Solvent: DMSO-d_6 (Common for amides due to solubility and H-bonding disruption).[1][2][4][5]

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Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Insight
7.90	Broad Singlet	1H	-NH (Amide)	One proton H-bonded to solvent.[1][2][4][5]
7.85	Doublet (J~1.8Hz)	1H	Ar-H (C2)	Meta-coupling to H6; isolated between Cl and CO.
7.72	dd (J~8.0, 1.8Hz)	1H	Ar-H (C6)	Ortho-coupling to H5; Meta-coupling to H2.[1][2][4][5]
7.45	Doublet (J~8.0Hz)	1H	Ar-H (C5)	Ortho-coupling to H6; adjacent to Methyl.[1][2][4][5]
7.35	Broad Singlet	1H	-NH (Amide)	Second amide proton.[1][2][4][5]
2.38	Singlet	3H	$-CH_3$	Methyl group on the aromatic ring.[1][2][4][5]

Analytical Logic Diagram

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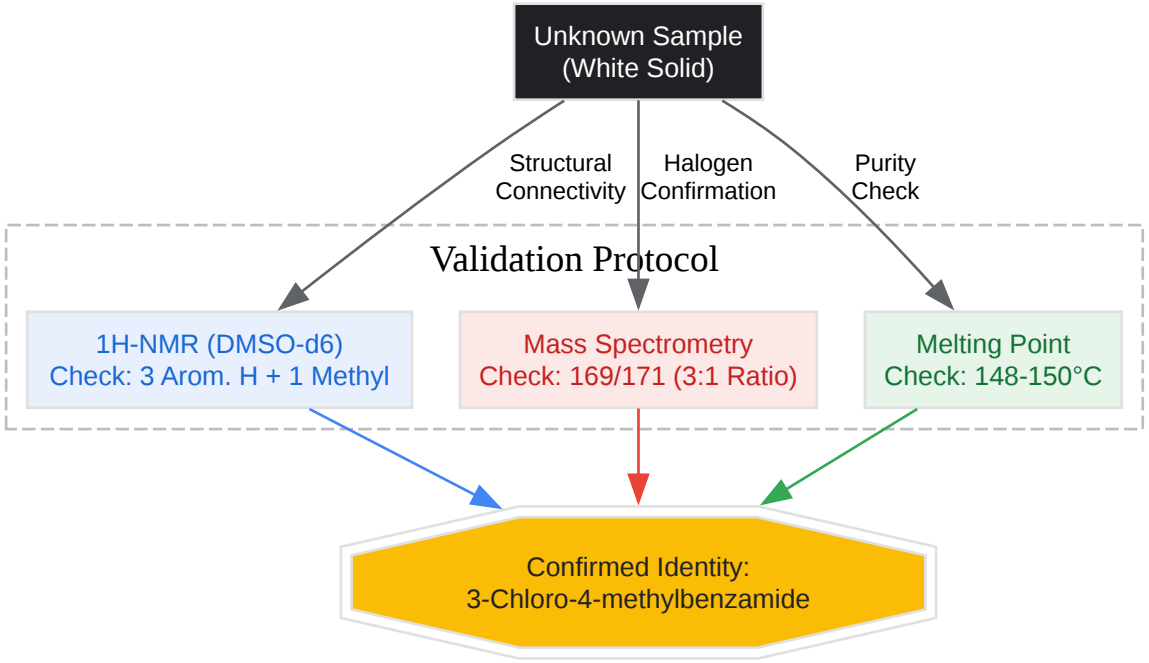

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Caption: Multi-modal validation workflow ensuring structural connectivity, elemental composition, and phase purity.

Part 4: Pharmaceutical Applications & Safety[1][2][4][9]

Scaffold Utility

3-Chloro-4-methylbenzamide is not merely an end-product but a "privileged structure" intermediate.[1][2][4][5]

- Kinase Inhibition: The benzamide motif mimics the adenine ring of ATP, allowing it to bind to the hinge region of kinase enzymes.[1][2][4][5] The 3-Cl substituent often fills a hydrophobic pocket (gatekeeper residue), improving selectivity.[1][2][4][5]
- Bioisosterism: It serves as a precursor to N-substituted benzamides found in histone deacetylase (HDAC) inhibitors.[1][2][4][5]
- Agrochemicals: Used in the synthesis of urea-based herbicides where the electron-withdrawing chlorine increases the acidity of the urea protons, enhancing potency.[1][2][4][5]

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Safety & Handling (GHS Standards)

- Signal Word: Warning
- Hazard Statements:
  - H302: Harmful if swallowed.[1][4][5]
  - H315: Causes skin irritation.[1][4][5]
  - H319: Causes serious eye irritation.[1][4][5]
- Storage: Store in a cool, dry place. Keep container tightly closed to prevent hydrolysis (though slow) by atmospheric moisture.[1][2][4]

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